

An In-depth Technical Guide on Methyltriacetoxysilane

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Compound of Interest

Compound Name: Methyltriacetoxysilane

Cat. No.: B1584567

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This guide provides an overview of the fundamental physicochemical properties of **methyltriacetoxysilane**, a compound of significant interest to researchers, scientists, and professionals in drug development.

Core Molecular Data

Methyltriacetoxysilane is an organosilicon compound that serves as a versatile cross-linking agent and adhesion promoter in various industrial and scientific applications. Its core molecular and physical properties are summarized below.

| Property | Value | Source |
|----------------------------|---|---|
| Molecular Formula | C ₇ H ₁₂ O ₆ Si | [1] [2] [3] |
| Linear Formula | (CH ₃ CO ₂) ₃ SiCH ₃ | [4] |
| Molecular Weight | 220.25 g/mol | [1] [3] [4] |
| Alternate Molecular Weight | 220.2521 g/mol | [2] |

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula, such as those utilized by the National Institute of Standards and Technology (NIST), typically involve a combination of mass spectrometry and elemental analysis.

Mass Spectrometry for Molecular Weight Determination:

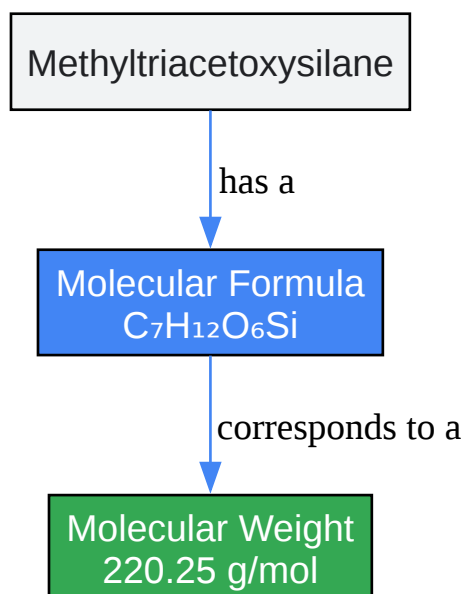
- **Sample Preparation:** A dilute solution of **methyltriacetoxysilane** is prepared in a suitable volatile solvent.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, often using electron ionization (EI).
- **Mass Analysis:** The ionized fragments are separated based on their mass-to-charge ratio.
- **Detection:** The detector records the abundance of each ion, generating a mass spectrum. The molecular ion peak in the spectrum corresponds to the molecular weight of the compound.

Elemental Analysis for Molecular Formula Determination:

- **Combustion:** A precisely weighed sample of **methyltriacetoxysilane** is combusted in a furnace with excess oxygen.
- **Gas Separation:** The combustion products (CO_2 , H_2O , and SiO_2) are passed through a series of absorbent traps to separate them.
- **Quantification:** The mass of each trapped component is determined, from which the percentage composition of carbon, hydrogen, and silicon in the original sample can be calculated.
- **Formula Determination:** The empirical formula is determined from the percentage composition, and in conjunction with the molecular weight from mass spectrometry, the molecular formula is established.

Logical Relationship of Methyltriacetoxysilane Properties

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **methyltriacetoxysilane**.



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Relationship between name, formula, and molecular weight.

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